

Technical Guide: Molecular Weight of 1-(4-Bromophenyl)-2,2-dimethylpropan-1-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Bromophenyl)-2,2-dimethylpropan-1-one

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of the chemical compound **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one**. This compound is of interest in various research and development applications, and a precise understanding of its molecular properties is crucial for accurate experimental design and interpretation.

Molecular Composition and Weight

The molecular formula for **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one** is $C_{11}H_{13}BrO$.^{[1][2]} ^{[3][4][5]} The molecular weight is a critical parameter in quantitative analysis, reaction stoichiometry, and the formulation of pharmaceutical compounds. The calculated molecular weight, based on the atomic weights of its constituent elements, is approximately 241.12 g/mol.^[1]

The following table summarizes the atomic composition of **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one** and the contribution of each element to its total molecular weight.

Element	Symbol	Atomic Count	Standard Atomic Weight (amu)	Contribution to Molecular Weight (amu)
Carbon	C	11	~12.011[6][7][8] [9]	132.121
Hydrogen	H	13	~1.008[10][11] [12][13][14]	13.104
Bromine	Br	1	~79.904[15][16] [17][18]	79.904
Oxygen	O	1	~15.999[19][20] [21][22][23]	15.999
Total		241.128		

Experimental Determination of Molecular Weight

The molecular weight of **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one** can be experimentally determined using various analytical techniques. A standard protocol for this determination is through mass spectrometry.

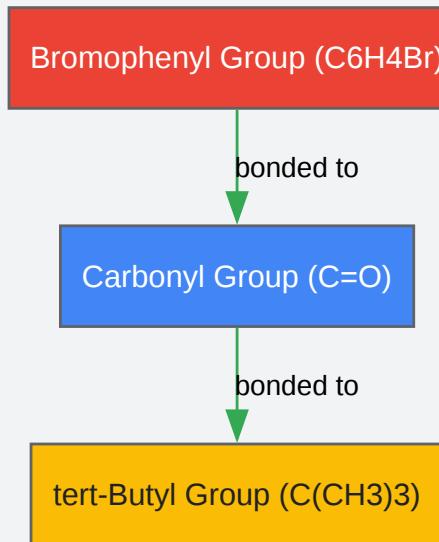
Mass Spectrometry Protocol

- Sample Preparation: A dilute solution of **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- Ionization: The sample is introduced into the mass spectrometer, where it is ionized. Electron ionization (EI) or electrospray ionization (ESI) are common methods.
- Mass Analysis: The ionized molecules are then separated based on their mass-to-charge ratio (m/z) by a mass analyzer, such as a quadrupole or time-of-flight (TOF) analyzer.
- Detection: The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z . The peak corresponding to the molecular ion $[M]^+$ or a protonated molecule $[M+H]^+$ will indicate the molecular weight of the compound.

Structural Representation

The structural arrangement of the atoms within the **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one** molecule is a key determinant of its chemical properties. The logical relationship between the core components of the molecule is depicted in the following diagram.

Logical Structure of 1-(4-Bromophenyl)-2,2-dimethylpropan-1-one

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Logical structure of **1-(4-Bromophenyl)-2,2-dimethylpropan-1-one**.

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- To cite this document: BenchChem. [Technical Guide: Molecular Weight of 1-(4-Bromophenyl)-2,2-dimethylpropan-1-one]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1281458#1-4-bromophenyl-2-2-dimethylpropan-1-one-molecular-weight>]

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